

Foreword: A Bifunctional Building Block of Strategic Importance

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Compound of Interest

Compound Name: **1-Chloro-4-methoxybutane**

Cat. No.: **B125409**

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1-Chloro-4-methoxybutane, identified by its CAS number 17913-18-7, is a pivotal reagent in modern organic synthesis, particularly within the pharmaceutical industry.^{[1][2]} Its unique bifunctional nature, possessing both a reactive terminal chloro group and a stable methoxy ether linkage, renders it a versatile building block for the construction of complex molecular architectures.^[1] This guide offers a comprehensive exploration of its chemical properties, synthesis, reactivity, and applications, with a particular focus on its role in drug development, most notably as a key intermediate in the synthesis of Fluvoxamine maleate.^[1]

Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective application in research and development. The key characteristics of **1-Chloro-4-methoxybutane** are summarized below.

Property	Value	Source(s)
CAS Number	17913-18-7	[1] [3] [4] [5] [6]
Molecular Formula	C ₅ H ₁₁ ClO	[1] [3] [4] [5] [6]
Molecular Weight	122.59 g/mol	[1] [3] [4] [5] [6]
Appearance	Colorless liquid	[1] [2] [7]
Boiling Point	~110-138.3 °C at 760 mmHg	[1] [6] [7]
Density	~0.951 g/cm ³	[6]
Solubility	Slightly soluble in water; Soluble in chloroform and methanol	[2] [6] [7]
Purity	Typically ≥98-99%	[1]
Storage	Sealed in a dry place at room temperature	[6] [8]

Analytical Characterization

The structural integrity and purity of **1-Chloro-4-methoxybutane** are typically confirmed using a suite of analytical techniques.

Analytical Method	Expected Observations
¹ H NMR	The methoxy (-OCH ₃) protons typically resonate around δ 3.2–3.4 ppm. The methylene protons adjacent to the chlorine and oxygen atoms will exhibit characteristic chemical shifts and splitting patterns.
Mass Spectrometry (MS)	The molecular ion peak (M ⁺) for C ₅ H ₁₁ ClO should appear at m/z 122 and 124, reflecting the isotopic pattern of chlorine. ^[1] Fragmentation patterns, such as the loss of CH ₃ O or Cl, can further confirm the structure. ^[1]
Infrared (IR) Spectroscopy	Characteristic stretching vibrations for the C-O bond are expected in the 1050–1150 cm ⁻¹ region, and for the C-Cl bond in the 550–750 cm ⁻¹ region. ^[1]
Gas Chromatography (GC)	GC is employed to assess the purity of the compound, with typical commercial grades reaching 97–98% or higher. ^[1]

Synthesis and Purification: A Practical Approach

The synthesis of **1-Chloro-4-methoxybutane** is commonly achieved through the chlorination of 4-methoxybutanol. A representative procedure involves the use of thionyl chloride (SOCl₂) as the chlorinating agent.^[1]

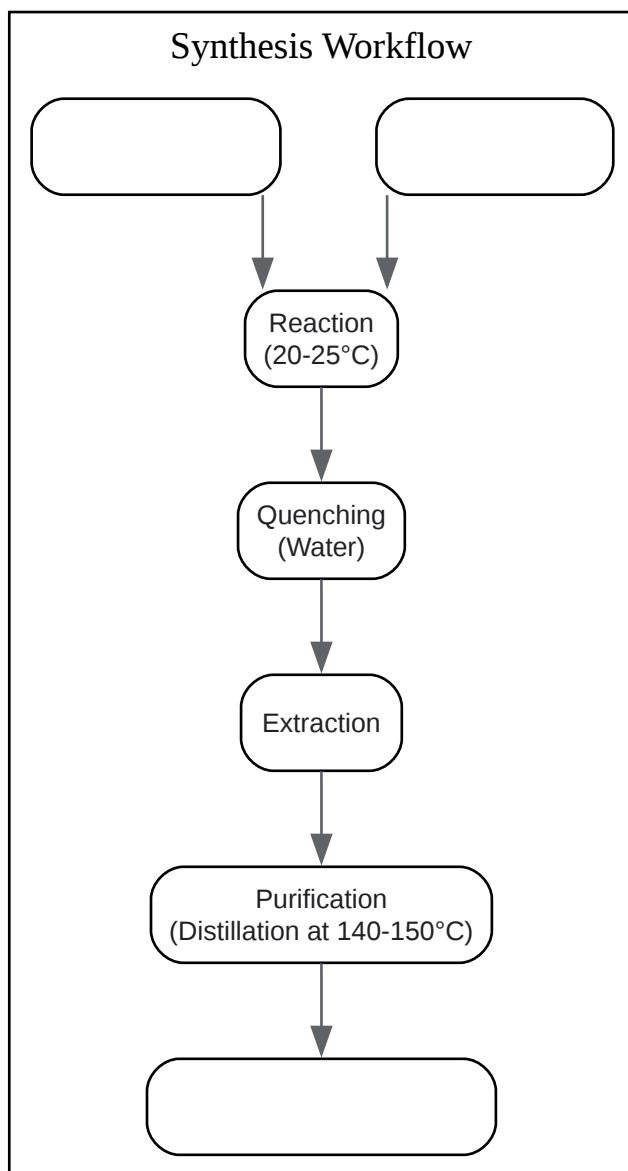
Step-by-Step Synthesis Protocol

- Reaction Setup: In a suitable reaction vessel equipped with a stirrer, thermometer, and dropping funnel, charge 4-methoxybutanol.
- Cooling: Cool the reaction mixture to a controlled temperature, typically between 20–25°C.^[1]
- Reagent Addition: Slowly add thionyl chloride to the cooled 4-methoxybutanol. The temperature should be carefully monitored and maintained during this exothermic addition.

- Reaction: Allow the reaction to proceed to completion. The progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to ensure the full conversion of the starting material.[1]
- Work-up: Quench the reaction mixture by carefully adding water in portions to neutralize any excess thionyl chloride.[1]
- Extraction: Extract the crude product with a suitable organic solvent.
- Purification: The final product is isolated and purified by distillation under atmospheric pressure, typically at a temperature range of 140–150°C.[1] This process can yield a product with a purity of 97–98%. [1]

Mitigating Impurities

Potential byproducts of this synthesis include unreacted 4-methoxybutanol or dichlorinated derivatives.[1] To minimize these impurities, it is crucial to use an appropriate stoichiometry of thionyl chloride and to ensure anhydrous conditions to prevent hydrolysis of the chloroalkane group.[1]



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Caption: A generalized workflow for the synthesis of **1-Chloro-4-methoxybutane**.

Reactivity and Mechanistic Considerations

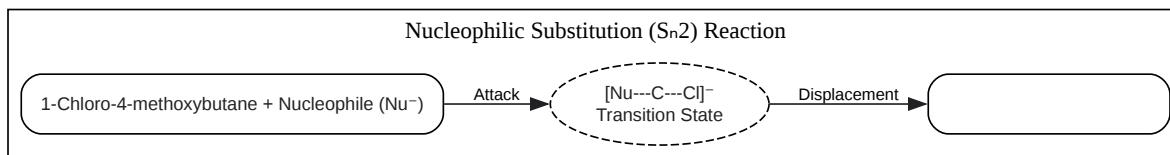
The synthetic utility of **1-Chloro-4-methoxybutane** stems from the differential reactivity of its two functional groups.

- The Chloro Group: The terminal chlorine atom serves as a good leaving group, making the primary carbon susceptible to nucleophilic attack. This allows for a wide range of S_N2

reactions, where the chlorine is displaced by various nucleophiles to form new carbon-heteroatom or carbon-carbon bonds.^[1] This reactivity is fundamental to its role as a building block.

- The Methoxy Group: In contrast, the methoxy group forms a stable ether linkage. This part of the molecule is generally unreactive under the conditions used for nucleophilic substitution at the terminal carbon, allowing it to be carried through synthetic sequences unchanged.^[1]

This combination of a reactive site and a stable backbone makes **1-Chloro-4-methoxybutane** an excellent four-carbon linker in the assembly of more complex molecules.^[1]



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Caption: A schematic representation of an S_n2 reaction involving **1-Chloro-4-methoxybutane**.

Key Applications in Drug Discovery and Development

The primary and most well-documented application of **1-Chloro-4-methoxybutane** is in the synthesis of Fluvoxamine, a selective serotonin reuptake inhibitor (SSRI) used for the treatment of depression and obsessive-compulsive disorders.^[1] In this multi-step synthesis, **1-Chloro-4-methoxybutane** is used to introduce the 4-methoxybutyl side chain onto a precursor molecule.

Beyond this specific application, its properties make it a valuable intermediate for the synthesis of various other active pharmaceutical ingredients (APIs) and agrochemicals where a 4-methoxybutyl moiety is required.^[2] The incorporation of chloro and methoxy groups into drug candidates can influence their pharmacokinetic and pharmacodynamic properties, a topic of significant interest in medicinal chemistry.^[9]

Safety, Handling, and Disposal

As with any chemical reagent, proper safety precautions are paramount when handling **1-Chloro-4-methoxybutane**.

Hazard Identification

1-Chloro-4-methoxybutane is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[\[10\]](#)[\[11\]](#) It can cause skin and serious eye irritation, as well as respiratory irritation.[\[11\]](#)

- Hazard Statements (H-phrases): H225/H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[11\]](#)

Recommended Handling and Storage Procedures

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#) Use explosion-proof electrical and lighting equipment.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[\[10\]](#)[\[11\]](#)
- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[\[11\]](#) Avoid breathing vapors or mist.[\[11\]](#) Wash hands thoroughly after handling.[\[10\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[11\]](#)

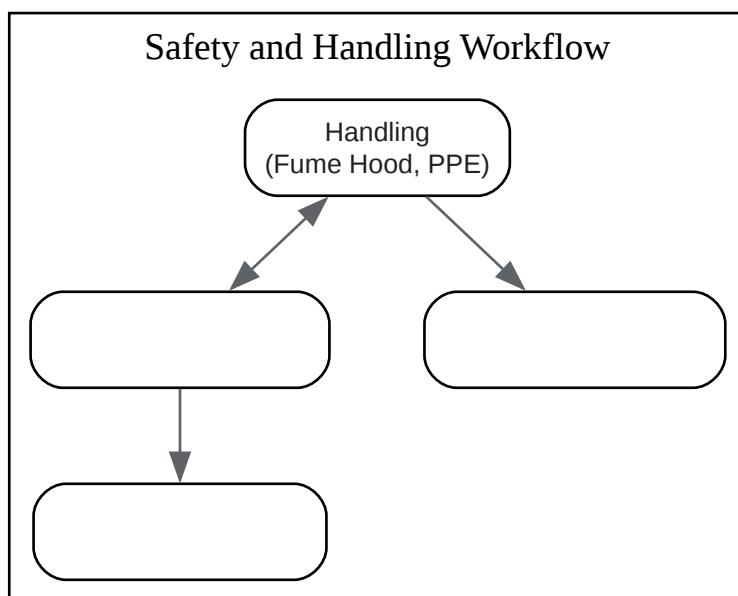
First Aid and Emergency Procedures

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[\[11\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[11\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[11\]](#)

- If swallowed: Rinse mouth and seek medical attention.[10][11]

Disposal

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable national and local regulations.[11]



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Caption: A workflow outlining the key stages of safe handling for **1-Chloro-4-methoxybutane**.

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